

Angelicolide: A Potential Bioactive Compound from Traditional Chinese Medicine

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Compound of Interest

Compound Name: Angelicolide

Cat. No.: B149960

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Angelicolide, a coumarin derivative, is a phytochemical found in various plants of the *Angelica* genus, which have a long history of use in traditional Chinese medicine (TCM). Species such as *Angelica sinensis* (Danggui), *Angelica dahurica* (Baizhi), and *Angelica pubescentis* (Duhuo) are renowned for their therapeutic properties, including anti-inflammatory, analgesic, and anti-tumor effects.^{[1][2][3][4]} While research has highlighted the pharmacological potential of the *Angelica* genus, specific in-depth data on **angelicolide** itself remains limited in publicly available scientific literature. This guide aims to provide a comprehensive overview of the current understanding of related compounds from *Angelica* species, inferring the potential mechanisms and experimental approaches that could be applied to **angelicolide** research. We will focus on the key signaling pathways—MAPK, NF-κB, and PI3K/Akt—that are often implicated in the therapeutic effects of natural products.

Pharmacological Activities of Angelica Species Constituents

Compounds isolated from *Angelica* species have demonstrated a wide range of biological activities. For instance, Angesenolide B, a phthalide dimer from *Angelica sinensis*, has shown significant anti-inflammatory properties.^{[1][5][6]} These effects are often attributed to the modulation of key signaling cascades involved in inflammation and cell proliferation.

Quantitative Data on a Related Compound: Angesenolide B

While specific quantitative data for **angelicolide** is not readily available in the reviewed literature, the following table summarizes the anti-inflammatory activity of a related compound, Angesenolide B, from *Angelica sinensis*. This data serves as a valuable reference point for potential future studies on **angelicolide**.

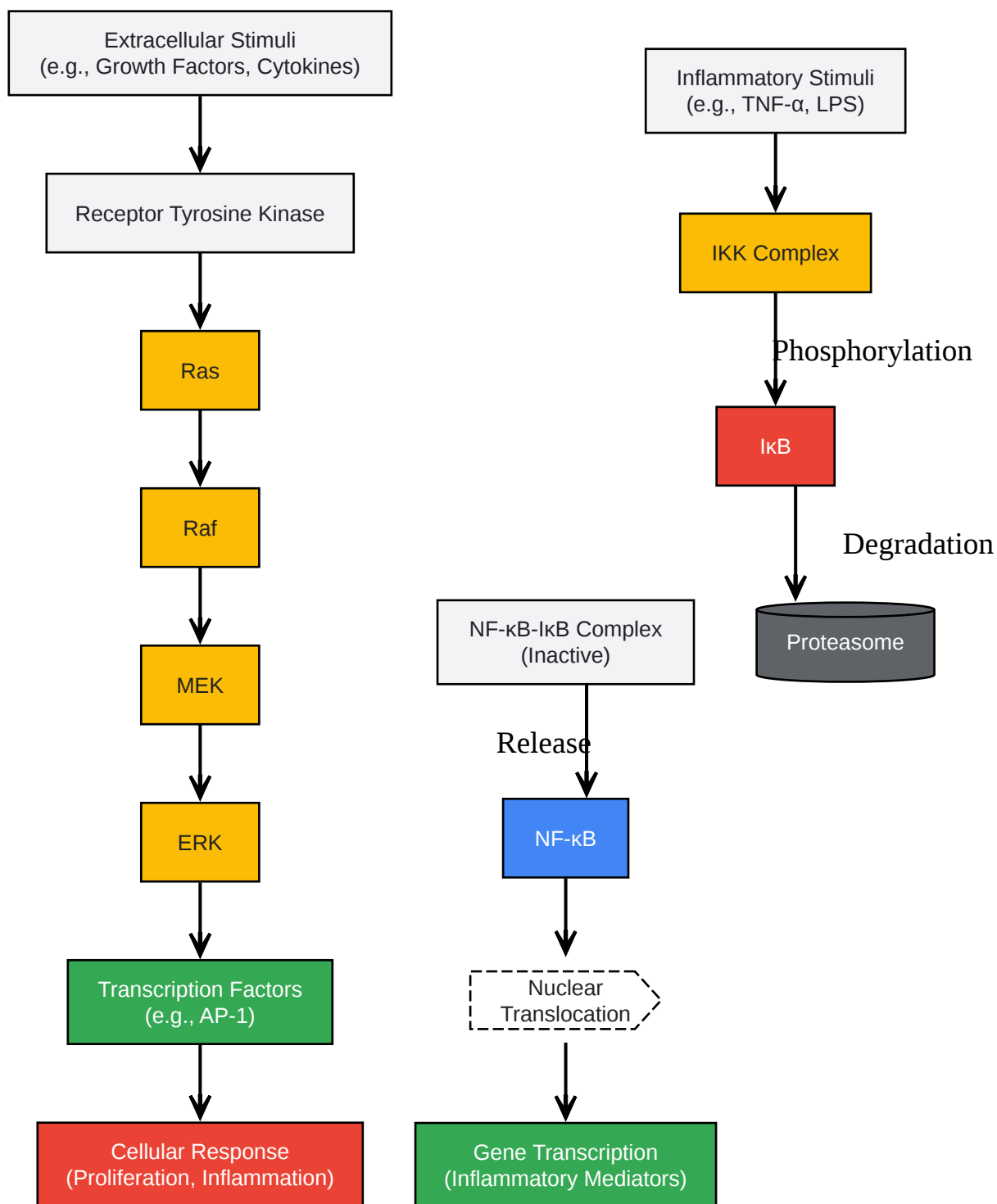
| Compound | Bioactivity | Assay System | IC50 Value | Reference |
|----------------|--|--------------------------------------|----------------|-----------|
| Angesenolide B | Inhibition of Nitric Oxide (NO) Production | LPS-stimulated RAW 264.7 macrophages | 4.98 ± 0.94 μM | [5] |

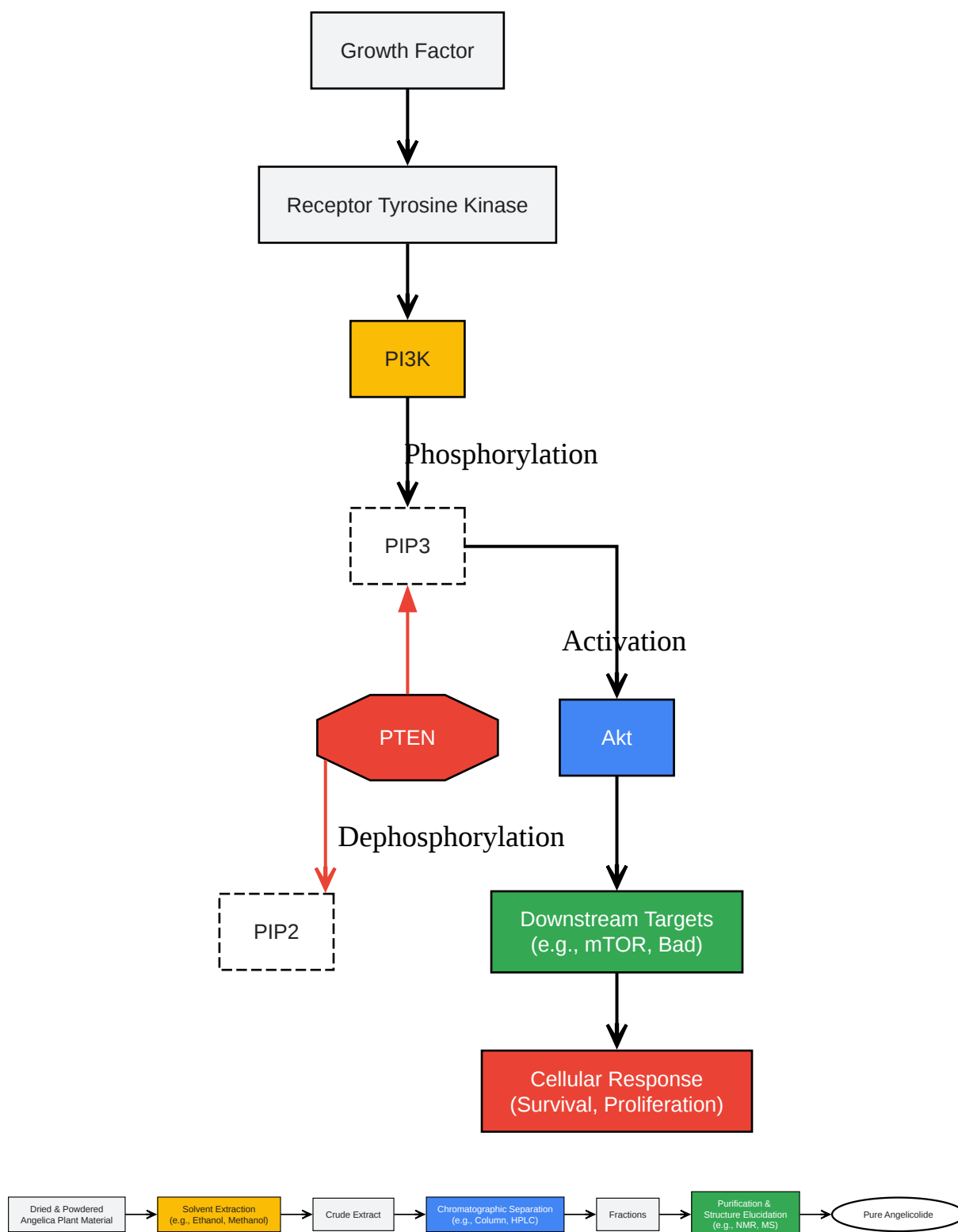
Key Signaling Pathways in Inflammation and Cancer

The therapeutic effects of many natural compounds, including those from *Angelica* species, are often mediated through the modulation of critical intracellular signaling pathways. Understanding these pathways is crucial for elucidating the mechanism of action of **angelicolide**.

Mitogen-Activated Protein Kinase (MAPK) Signaling Pathway

The MAPK pathway is a key signaling cascade that regulates a wide range of cellular processes, including inflammation, cell proliferation, differentiation, and apoptosis.[7][8] It consists of a series of protein kinases, including ERK, JNK, and p38 MAPK, that are sequentially activated in response to extracellular stimuli.[7]





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